

Application Notes and Protocols for CAS 18048-64-1 in Medicinal Chemistry

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one

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Compound Name: **1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one** CAS Number: 18048-64-1

Introduction

1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one (CAS 18048-64-1) is a pyrazolone derivative that serves as a critical starting material and key intermediate in the synthesis of active pharmaceutical ingredients (APIs).^{[1][2][3][4]} Its primary application in medicinal chemistry is as a building block in the manufacturing of Eltrombopag, a thrombopoietin receptor agonist.^{[1][2][5]} Eltrombopag is used to treat thrombocytopenia (low platelet counts) in patients with chronic immune thrombocytopenia (ITP), chronic hepatitis C-associated thrombocytopenia, and severe aplastic anemia.^[6] The pyrazolone scaffold is of significant interest in medicinal chemistry due to the broad range of biological activities exhibited by its derivatives, including analgesic, anti-inflammatory, and anticancer properties.^[7]

While CAS 18048-64-1 is principally used as a synthetic intermediate, understanding its properties and synthesis is crucial for drug development professionals involved in the production of Eltrombopag and the exploration of new pyrazolone-based therapeutic agents.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one** is presented in the table below.

Property	Value
Molecular Formula	C ₁₂ H ₁₄ N ₂ O
Molecular Weight	202.25 g/mol [1]
Appearance	White to off-white or orange solid[8]
Melting Point	116-119 °C
Boiling Point	390.1 °C at 760 mmHg
Density	1.13 g/cm ³

Application in API Synthesis: Eltrombopag

The principal application of CAS 18048-64-1 in medicinal chemistry is its role as a key intermediate in the synthesis of Eltrombopag.[1][2][5] The synthesis of Eltrombopag involves the condensation of **1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one** with 2-bromo-3'-nitro-biphenyl-4-carboxylic acid, followed by reduction of the nitro group and subsequent olamine salt formation.

Experimental Protocol: Synthesis of 1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one

A common synthetic route to prepare **1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one** involves the condensation of 3,4-dimethylphenylhydrazine hydrochloride with ethyl acetoacetate.[6]

Materials:

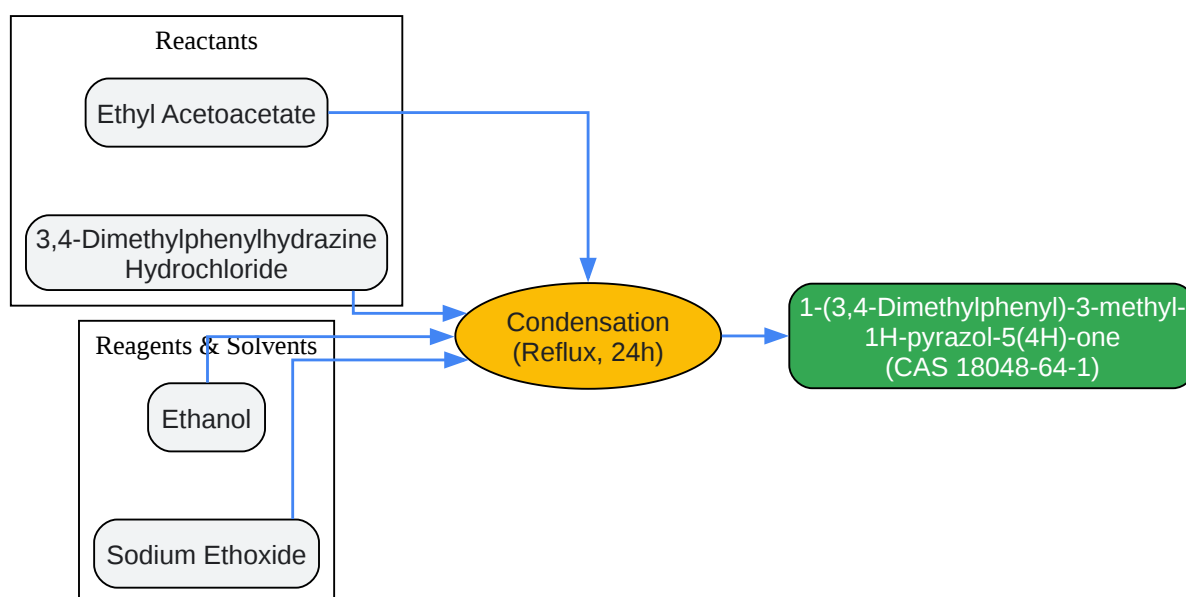
- 3,4-Dimethylphenylhydrazine hydrochloride
- Ethyl acetoacetate
- Absolute ethanol
- Sodium ethoxide

- Ethyl acetate
- Water
- Methyl tert-butyl ether
- Anhydrous sodium sulfate

Procedure:

- In a reaction vessel at room temperature, combine 100g (578 mmol) of 3,4-dimethylphenylhydrazine hydrochloride with 600 mL of absolute ethanol.
- Slowly add 62.8g (923 mmol) of sodium ethoxide in portions while stirring. Continue stirring for 1 hour until all solids have dissolved.[\[6\]](#)
- Increase the temperature of the reaction mixture to 40°C.
- Slowly add 84g (646 mmol) of ethyl acetoacetate dropwise to the reaction mixture. Stir for an additional 30 minutes.[\[6\]](#)
- Heat the reaction mixture to reflux and maintain this temperature for 24 hours. Monitor the reaction progress using thin-layer chromatography (TLC) until the starting material is consumed.[\[6\]](#)
- After the reaction is complete, cool the mixture and remove the majority of the ethanol under reduced pressure to yield a brown viscous liquid.[\[6\]](#)
- Add 300 mL of ethyl acetate and 300 mL of water to the residue. Stir thoroughly and perform a liquid-liquid extraction.
- Separate the organic phase (ethyl acetate) and dry it over anhydrous sodium sulfate.[\[6\]](#)
- Remove the ethyl acetate under reduced pressure to obtain a light-yellow oily solid.[\[6\]](#)
- Add 400 mL of methyl tert-butyl ether to disperse the solid.
- Filter the mixture and wash the filter cake with methyl tert-butyl ether.

- Air-dry the resulting solid to obtain **1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one** as a white powder.[6]

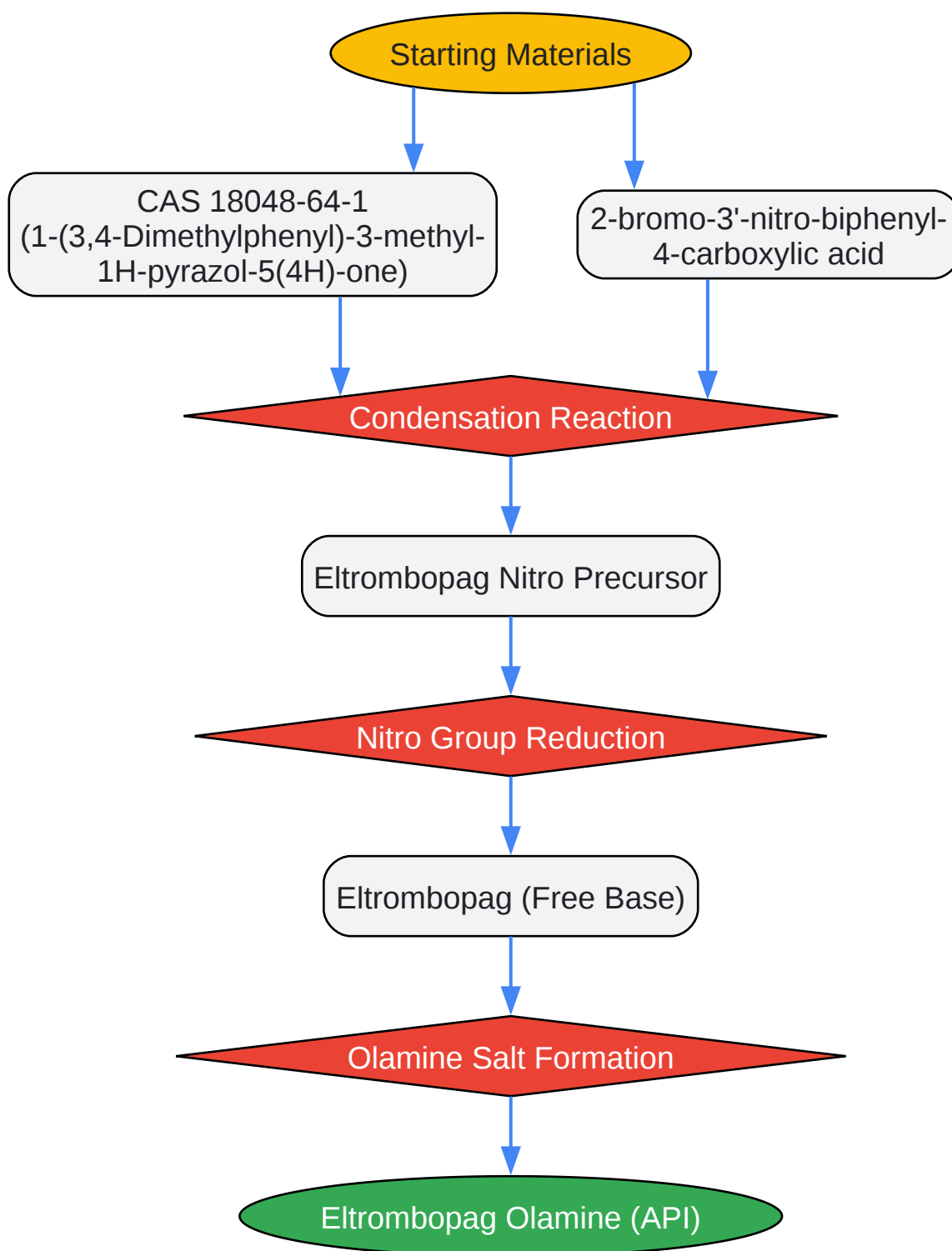


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Caption: Synthetic scheme for **1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one**.

Role in Eltrombopag Synthesis Workflow

The following diagram illustrates the logical flow of how CAS 18048-64-1 is utilized in the broader synthesis of Eltrombopag.



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Caption: Workflow illustrating the use of CAS 18048-64-1 in Eltrombopag synthesis.

Toxicological Information

Preliminary toxicological data for **1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one** indicates potential hazards that should be considered during its handling and use in research and manufacturing.

Hazard Statement	Description
H302	Harmful if swallowed.[9]
H317	May cause an allergic skin reaction.[8]
H373	May cause damage to organs through prolonged or repeated exposure.[8]
H400	Very toxic to aquatic life.[8]
H410	Very toxic to aquatic life with long lasting effects. [8]

Due to its potential as a skin sensitizer, appropriate personal protective equipment, including gloves and protective clothing, should be used when handling this compound. All work should be conducted in a well-ventilated area or a fume hood to avoid inhalation.

Conclusion

1-(3,4-Dimethylphenyl)-3-methyl-1H-pyrazol-5(4H)-one (CAS 18048-64-1) is a vital intermediate in pharmaceutical synthesis, particularly for the production of the thrombopoietin receptor agonist, Eltrombopag. While direct therapeutic applications of this compound have not been identified, its role as a key building block underscores its importance in medicinal chemistry. The provided synthetic protocol and toxicological information are essential for researchers and drug development professionals working with this compound. Further research into the biological activities of this and related pyrazolone derivatives could potentially unveil novel therapeutic applications.

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- To cite this document: BenchChem. [Application Notes and Protocols for CAS 18048-64-1 in Medicinal Chemistry]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b099381#application-of-cas-18048-64-1-in-medicinal-chemistry]

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